

# Application of Apiezon N in Electron Microscopy Sample Preparation: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Apiezon N** is a silicone-free and halogen-free hydrocarbon grease widely utilized in high-vacuum and cryogenic applications. Its unique properties make it an invaluable tool in the preparation of samples for various electron microscopy (EM) techniques, including Scanning Electron Microscopy (SEM) and Transmission Electron Microscopy (TEM). This document provides detailed application notes and protocols for the effective use of **Apiezon N** in your EM workflows.

Apiezon N is particularly noted for its extremely low vapor pressure at ambient and cryogenic temperatures, which minimizes the risk of contamination within the high-vacuum environment of an electron microscope.[1][2][3] Its excellent thermal conductivity at cryogenic temperatures ensures efficient cooling of samples, which is critical for cryo-EM applications.[1][3][4] Furthermore, its tenacious, rubbery consistency provides a cushioning effect, absorbing vibrations that could otherwise compromise image quality.[5][6] Being pliable at room temperature and solidifying at cryogenic temperatures allows for the easy mounting and removal of delicate samples.[6][7]



# **Key Properties and Advantages for Electron Microscopy**

- Low Vapor Pressure: Minimizes outgassing and contamination of the microscope column and sample.[1][2][3]
- Cryogenic Compatibility: Withstands temperatures down to -269°C without cracking or crazing, making it ideal for cryo-EM.[2][4][5]
- Excellent Thermal Conductor: Facilitates rapid and efficient cooling of samples, preserving their ultrastructure.[1][3][4]
- Silicone-Free: Prevents the issue of "creep" or "carry over" associated with silicone-based greases, which can contaminate samples and microscope components.[3][5]
- Good Adhesive Properties: Provides a secure temporary mount for a variety of sample types.
- Ease of Removal: Can be readily dissolved and cleaned from samples and stubs using hydrocarbon solvents.[1][7]

### **Quantitative Data**

The following table summarizes the key quantitative properties of **Apiezon N** relevant to its use in electron microscopy.



Property	Value	Significance in Electron Microscopy
Vapor Pressure @ 20°C	6 x 10 <sup>-10</sup> Torr	Extremely low outgassing ensures a clean, high-vacuum environment, preventing sample and column contamination.
Working Temperature Range	-269°C to +30°C	Suitable for both ambient temperature and cryogenic electron microscopy applications.
Thermal Conductivity @ 20°C	0.194 W/m°C	Facilitates efficient heat transfer, which is crucial for cryo-SEM and cryo-TEM to maintain sample integrity.
Relative Density @ 20°C	0.911	Provides information on the material's mass per unit volume.
Outgassing Characteristics (ASTM E595)	<1% TML, <0.1% CVCM	Low Total Mass Loss (TML) and Collected Volatile Condensable Materials (CVCM) further confirm its suitability for high vacuum.
Electrical Strength	820 V/mil	Indicates its properties as an electrical insulator.
Volume Resistivity	$2.0  imes 10^{16}  \Omega$ cm	High electrical resistivity means it is not inherently conductive, a factor to consider for SEM of nonconductive samples.

## **Experimental Protocols**



# Protocol 1: Mounting Samples for Scanning Electron Microscopy (SEM) with Apiezon N

This protocol describes the use of **Apiezon N** for mounting bulk or powdered samples on SEM stubs for analysis at ambient or cryogenic temperatures.

#### Materials:

- Apiezon N grease
- SEM stubs (aluminum or carbon)
- Fine-tipped applicator (e.g., wooden toothpick, fine needle)
- · Sample to be mounted
- Tweezers
- Gloves
- Solvents for cleaning (e.g., toluene, xylene, or a citrus-based solvent like limonene)
- · Lint-free wipes

#### Procedure:

- Surface Preparation: Ensure the SEM stub surface is clean and free of any contaminants. If necessary, clean with a solvent and dry completely.
- Applying Apiezon N:
  - For bulk samples, apply a very small, thin, and even layer of Apiezon N to the center of the SEM stub using a fine-tipped applicator. The goal is to create a tacky surface for adhesion without excessive grease that could contaminate the sample or the microscope.
  - For powdered samples, apply a thin layer of Apiezon N to the stub. Gently press the stub
    into the powder, or use a clean spatula to transfer a small amount of powder onto the
    grease. Tap the side of the stub to remove any excess, non-adhered powder.



### • Sample Mounting:

- Using clean tweezers, carefully place the bulk sample onto the Apiezon N-coated area of the stub.
- Gently press the sample down to ensure good contact with the grease. This is important
  for both mechanical stability and thermal/electrical conductivity. For non-conductive
  samples, good contact helps in minimizing charging effects, although a conductive coating
  is still recommended.
- Securing the Sample: Ensure the sample is stable and will not move during transfer into the SEM or under vacuum. If the sample is large or has an irregular shape, ensure it is wellseated in the grease.
- Cryo-SEM (Optional): For cryogenic applications, after mounting the sample, proceed with your standard cryo-plunging or cryo-transfer protocol. The **Apiezon N** will solidify at cryogenic temperatures, providing a firm mount.[6][7]
- Conductive Coating: For non-conductive samples, a thin layer of a conductive material (e.g., gold, platinum, carbon) should be sputtered or evaporated onto the sample and stub to prevent charging under the electron beam. Ensure the coating provides a continuous conductive path from the sample surface to the stub.
- Cleanup: After analysis, the sample can be removed from the stub. **Apiezon N** can be cleaned from the stub and any non-disposable tools using a hydrocarbon solvent.[1][7]

# Protocol 2: Apiezon N as a Temporary Adhesive for Cryo-Transmission Electron Microscopy (Cryo-TEM) Sample Preparation

In certain cryo-TEM workflows, particularly those involving lamella preparation with a Focused Ion Beam (FIB), a temporary adhesive can be useful. While not a primary application, the properties of **Apiezon N** make it a candidate for specific, non-standard procedures where temporary, vacuum-compatible adhesion at cryogenic temperatures is required.

Materials:



- Apiezon N grease
- TEM grid with a support film (e.g., lacey carbon)
- Cryo-plunging apparatus
- Cryo-transfer holder
- FIB/SEM instrument
- Fine-tipped applicator

#### Procedure:

Note: This is a specialized application and should be optimized for the specific workflow.

- Grid Preparation: Prepare your TEM grids as required for your experiment.
- Applying Apiezon N (Micro-application): Under a dissecting microscope, apply a minuscule amount of Apiezon N to a specific location on the TEM grid where a sample (e.g., a cryolifted out lamella) will be placed. The amount should be just enough to provide adhesion without wicking onto the area of interest.
- Cryo-Fixation: Plunge-freeze your sample according to your standard protocol.
- Cryo-Transfer: Transfer the frozen sample and the prepared grid into the FIB/SEM chamber under cryogenic conditions.
- Sample Manipulation and Adhesion: Using the micromanipulator within the FIB/SEM, position the cryo-sample (e.g., lamella) onto the Apiezon N-coated area of the grid. The Apiezon N, being solid at this temperature, will act as a temporary adhesive.
- Further Processing: Proceed with any further thinning or imaging steps. The high vacuum compatibility of Apiezon N is critical at this stage.
- Post-Analysis: As this is a temporary adhesion method, the sample may be removed if necessary, although this is often not required for TEM analysis.



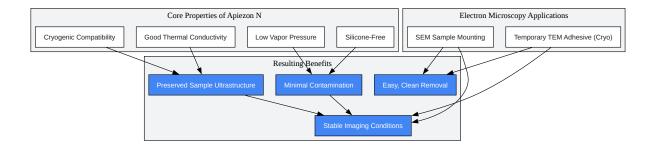
# Visualizations Experimental Workflow for SEM Sample Preparation using Apiezon N



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Caption: Workflow for SEM sample preparation using **Apiezon N**.

### Logical Relationships in Apiezon N Application for Electron Microscopy



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Caption: Key properties of **Apiezon N** and their benefits in EM.

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